

2-Amino-4-(hydroxymethyl)phenol safety and hazards information

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Compound of Interest

Compound Name: 2-Amino-4-(hydroxymethyl)phenol

Cat. No.: B2954882

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An In-depth Technical Guide to the Safety and Hazards of **2-Amino-4-(hydroxymethyl)phenol**

For Researchers, Scientists, and Drug Development Professionals

Introduction: A Profile of 2-Amino-4-(hydroxymethyl)phenol

2-Amino-4-(hydroxymethyl)phenol is an aminophenol derivative characterized by a benzene ring substituted with amino, hydroxyl, and hydroxymethyl groups.^[1] This compound serves as a valuable intermediate in various fields, including the synthesis of dyes, pigments, and potentially as a precursor for pharmaceutical agents and polymer chemistry applications.^{[1][2]} Its multifunctional nature, however, necessitates a thorough understanding of its safety and hazard profile to ensure safe handling and mitigate risks in research and development settings. This guide provides a comprehensive overview of its hazards, exposure controls, and emergency procedures, grounded in authoritative safety data.

Chemical and Physical Identity

A foundational understanding of a chemical's properties is paramount to its safe handling. The key identifiers and properties of **2-Amino-4-(hydroxymethyl)phenol** are summarized below.


Property	Value	Source
IUPAC Name	2-amino-4-(hydroxymethyl)phenol	[3]
CAS Number	52820-13-0	[1][3]
Molecular Formula	C ₇ H ₉ NO ₂	[1][3]
Molecular Weight	139.15 g/mol	[3][4]
Physical Form	Solid / Crystalline Solid	[1]
Synonyms	3-Amino-2-hydroxybenzyl alcohol	[3][5]

GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. **2-Amino-4-(hydroxymethyl)phenol** is classified with significant health hazards that demand careful attention.[3]

GHS Classification	Hazard Class	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation[3]

GHS Pictogram:

 alt text

Signal Word: Warning[3]

Toxicological Profile: Understanding the Health Risks

The toxicological data underscores the importance of minimizing exposure. The primary hazards are associated with acute exposure through ingestion, skin/eye contact, and inhalation.

- **Acute Oral Toxicity:** The compound is classified as harmful if swallowed (H302), indicating that ingestion can lead to adverse health effects.^[3]
- **Skin and Eye Irritation:** As a Category 2 irritant for both skin (H315) and eyes (H319), direct contact can cause inflammation, redness, and pain.^{[3][6]} Skin contact may result in itching, scaling, or blistering.^[6] Eye contact can cause serious damage and should be treated as a medical emergency.^[6]
- **Respiratory Irritation:** Inhalation of dust or aerosols may irritate the respiratory system (H335), leading to symptoms like coughing and shortness of breath.^{[3][6][7]}
- **Data Gaps:** It is crucial to note that comprehensive toxicological properties, including long-term effects like carcinogenicity, mutagenicity, and reproductive toxicity, have not been thoroughly investigated for this specific compound.^[8] Therefore, it should be handled with the prudence afforded to a substance with an unknown chronic toxicity profile.

Exposure Controls and Personal Protection

A multi-layered approach to exposure control is essential. The hierarchy of controls, from engineering solutions to personal protective equipment (PPE), provides a robust framework for safety.

Engineering Controls

The primary method for controlling exposure should be through engineering solutions that isolate the hazard from the operator.

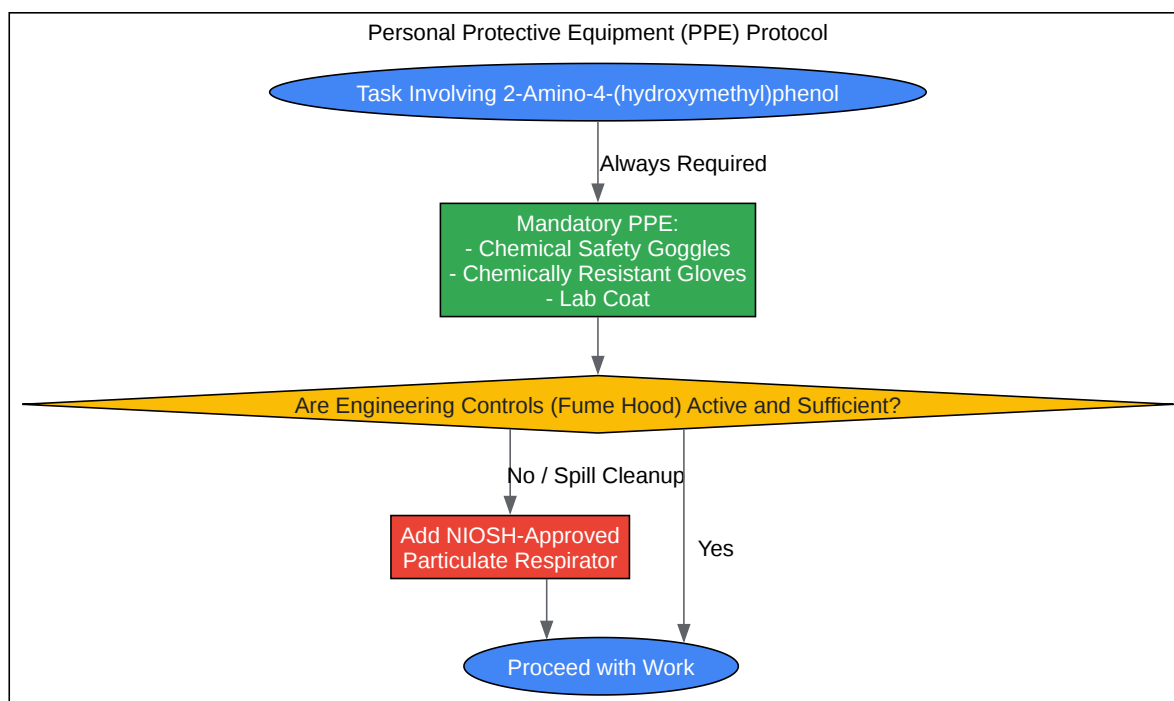
- **Ventilation:** All handling of **2-Amino-4-(hydroxymethyl)phenol** powder should be conducted in a well-ventilated area.^{[6][8]} A certified chemical fume hood is the recommended engineering control to minimize inhalation of dust.^[9]

- Eyewash Stations and Safety Showers: Facilities must be equipped with easily accessible eyewash stations and safety showers for immediate decontamination in case of accidental contact.[\[6\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used in conjunction with engineering controls.

- Eye and Face Protection: Wear chemical safety goggles or a face shield that meets appropriate government standards such as NIOSH (US) or EN 166 (EU).[\[6\]](#)[\[10\]](#)
- Skin Protection:
 - Gloves: Wear chemically resistant, impervious gloves (e.g., nitrile, neoprene) at all times.
[\[11\]](#) Wash and dry hands thoroughly after handling.[\[12\]](#)
 - Lab Coat: A lab coat or protective suit is mandatory to prevent skin contact.[\[6\]](#)
- Respiratory Protection: If engineering controls are insufficient or during spill cleanup, use a NIOSH-approved particulate respirator (e.g., N95) or a higher-level respirator as appropriate for the exposure level.[\[8\]](#)



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Caption: Required PPE for handling **2-Amino-4-(hydroxymethyl)phenol**.

Safe Handling, Storage, and Disposal

Handling Protocols

- Avoid all personal contact, including inhalation of dust.[12]
- Do not eat, drink, or smoke in areas where the chemical is handled.[12]

- Avoid formation of dust and aerosols.[8][11] Use non-sparking tools for manipulation.[11]
- Wash hands and any exposed skin thoroughly after handling.[7]
- Keep containers tightly sealed when not in use.[12]

Storage Conditions

Proper storage is critical to maintain chemical integrity and prevent accidental release.

- Temperature: Store in a cool, dry place. Recommended storage temperatures range from 2-8°C to 4°C.
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.[12]
- Incompatibilities: Store away from strong oxidizing agents and acids.[7][9]
- Container: Keep the container tightly closed in a dry and well-ventilated place.[6][8][11]

Disposal Considerations

Chemical waste must be managed responsibly to prevent environmental contamination and ensure regulatory compliance.

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[8]
- Do not let the product enter drains.[6][8]
- Contaminated packaging should be treated as unused product and disposed of accordingly.[8]
- All disposal practices must adhere to local, state, and federal regulations.

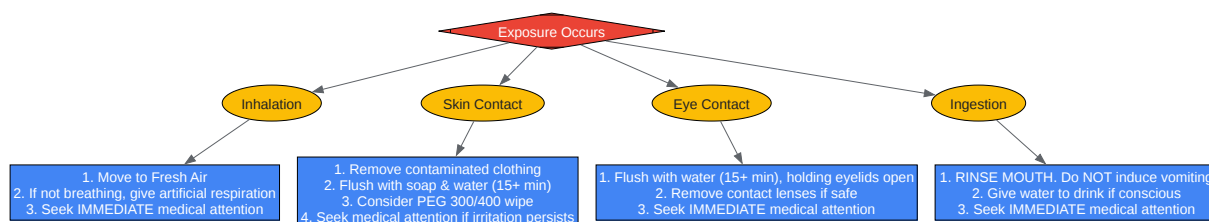
Emergency Procedures: First Aid and Spill Response

Prompt and correct action during an emergency can significantly reduce the severity of injury and environmental impact.

First Aid Measures

In all cases of exposure, consult a physician and show them the Safety Data Sheet (SDS).^{[6][8]}

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.^{[6][7][8]}
- Skin Contact: Immediately remove all contaminated clothing.^[6] Wash the affected area with soap and plenty of water for at least 15 minutes.^{[6][8]} If skin irritation occurs, get medical advice.^{[6][7]} For phenol-type compounds, rapid decontamination is critical to minimize absorption.^{[10][13]} Some protocols recommend wiping the area with polyethylene glycol (PEG 300 or 400) after initial water flushing.^{[13][14][15]}
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.^{[8][14]} Remove contact lenses if present and easy to do.^[6] Continue rinsing and seek immediate medical attention from an ophthalmologist.^[10]
- Ingestion: Do NOT induce vomiting.^{[7][10]} Rinse the mouth with water. Never give anything by mouth to an unconscious person.^[8] Call a poison center or doctor immediately.^[10]



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Caption: First aid decision tree for exposure incidents.

Fire-Fighting and Accidental Release Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6][8]
- Hazards from Combustion: Fire may produce toxic fumes of carbon oxides and nitrogen oxides (NOx).[6][8]
- Spill Cleanup:
 - Evacuate personnel and ensure adequate ventilation. Remove all ignition sources.[11]
 - Wear full PPE, including respiratory protection.[8]
 - Avoid creating dust.[8][12] Sweep or vacuum up the material and place it in a suitable, closed, and labeled container for disposal.[6][8]
 - Wash the spill area thoroughly with soap and water, preventing runoff from entering drains.[12]

Environmental Hazards

Phenolic compounds can be toxic to aquatic organisms.[16][17] While specific ecotoxicity data for **2-Amino-4-(hydroxymethyl)phenol** is limited, it is imperative to prevent its release into the environment.[6][11] The compound should be handled and disposed of in a manner that avoids contamination of soil, drains, and waterways.[6][8]

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